

CAS number 32450-25-2 properties and data

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Compound of Interest

Compound Name: *Cochlioquinone A*

Cat. No.: *B018001*

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An In-depth Technical Guide to **Cochlioquinone A** (CAS Number: 32450-25-2)

Disclaimer: The provided CAS number, 32450-25-2, corresponds to the natural product **Cochlioquinone A**. The chemical name "2-((4-ethyl-5-(4-ethylphenyl)-4H-1,2,4-triazol-3-yl)thio)acetic acid" appears to be unrelated to this CAS number and likely refers to a different chemical entity. This guide will focus exclusively on the properties and data for **Cochlioquinone A**.

Introduction

Cochlioquinone A is a meroterpenoid, a class of natural products derived from a hybrid of polyketide and terpenoid biosynthetic pathways.[1][2] First isolated from the fungus *Cochliobolus miyabeanus*, a pathogen of rice, it and its analogues have since been identified in various other fungi.[3] Structurally, **Cochlioquinone A** belongs to the benzoquinone-type cochlioquinones and possesses a complex 6/6/6/6 tetracyclic ring system.[1][4] This compound has garnered significant interest within the scientific community due to its diverse and potent biological activities, including inhibitory effects on key enzymes, antimicrobial properties, and potential applications in agriculture and pharmaceuticals.[1][5]

Physicochemical Properties

The fundamental physicochemical properties of **Cochlioquinone A** are summarized in the table below. This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	Reference
CAS Number	32450-25-2	[6][7]
Molecular Formula	C ₃₀ H ₄₄ O ₈	[6][7]
Molecular Weight	532.7 g/mol	[6][7]
IUPAC Name	[(2S,3R,4S)-2-[(3R,4aR,6aR,12S,12aS,12bR)-12-hydroxy-3-(2-hydroxypropan-2-yl)-6a,12b-dimethyl-8,11-dioxo-1,2,3,4a,5,6,12,12a-octahydropyrano[3,2-a]xanthen-9-yl]-4-methylhexan-3-yl] acetate	[5][6]
Appearance	Yellow lyophilisate	[7]
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol.	[7]
SMILES	<chem>C[C@]12--INVALID-LINK--(O)C)CC2">C@@([H])CC--INVALID-LINK--(C)OC4=C3C(C=C(--INVALID-LINK----INVALID-LINK----INVALID-LINK--CC)C4=O)=O</chem>	[7]
InChI Key	UWSYUCZPPVXEKW-MHUJXPXPSA-N	[5][7]

Biological Activity and Mechanism of Action

Cochlioquinone A exhibits a broad spectrum of biological activities, primarily stemming from its ability to inhibit specific enzymes and interact with cellular receptors.

Enzyme Inhibition

Cochlioquinone A is a known inhibitor of Diacylglycerol Kinase (DGK) and Diacylglycerol Acyltransferase (DGAT).[7] Its inhibitory actions are detailed in the table below.

Target Enzyme	Inhibition Parameter	Value	Reference
Diacylglycerol Kinase (DGK)	K _i	3.1 μM	[7][8]
Diacylglycerol Acyltransferase (DGAT)	IC ₅₀	5.6 μM	[7]
Phosphatidic Acid Concentration in T cell lymphoma	IC ₅₀	3 μM	[7]

The inhibition of DGK by **Cochlioquinone A** is competitive with respect to ATP and non-competitive with diacylglycerol.[8] This specific inhibition leads to an accumulation of diacylglycerol, a key second messenger that can, in turn, activate Protein Kinase C (PKC).[8]

Receptor Antagonism

Cochlioquinone A has been shown to be an antagonist of the human chemokine receptor CCR5, which is a crucial co-receptor for HIV-1 entry into host cells.[7]

Target Receptor	Inhibition Parameter	Value	Reference
Human CCR5	IC ₅₀	11 μM	[7]

Other Biological Activities

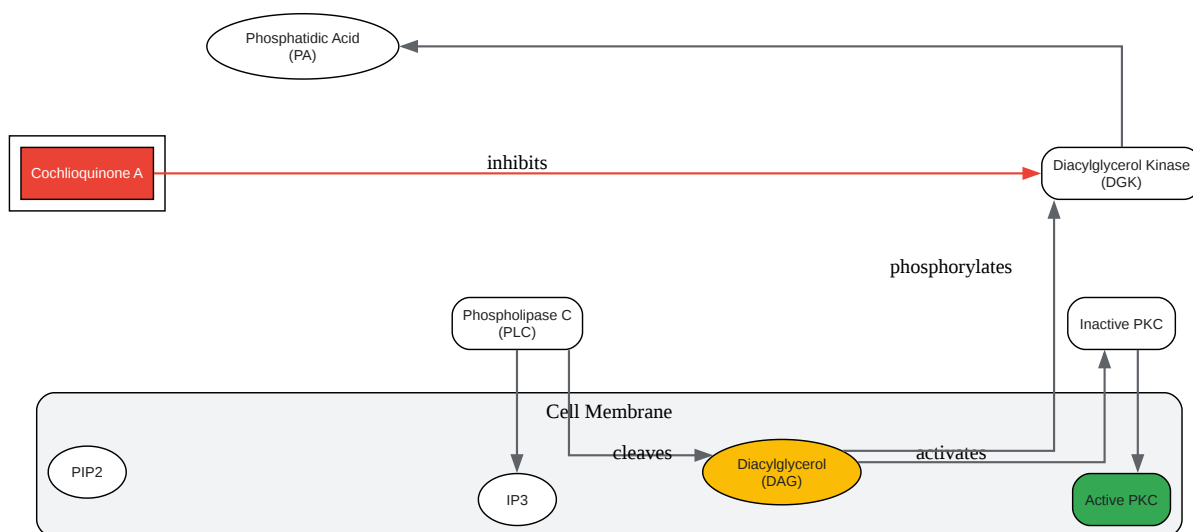
Beyond specific enzyme and receptor interactions, **Cochlioquinone A** and its analogues have demonstrated a range of other biological effects:

- Antimicrobial Properties: Effective against various pathogens, suggesting potential as a natural pesticide.[5]

- **Leishmanicidal Activity:** Shows potent activity against Leishmania species.
- **Phytotoxic Effects:** Exhibits toxicity to plants, which is relevant to its role as a fungal metabolite in plant pathogenesis.[5]
- **Cytotoxic and Immunosuppressive Effects:** Demonstrates cytotoxic effects against certain cell lines and has immunosuppressive properties.[1][4]
- **Apoptosis Induction:** Derivatives of **Cochlioquinone A** have been shown to induce apoptosis in HCT116 colon cancer cells.[9]

Signaling Pathway

The primary known signaling pathway affected by **Cochlioquinone A** is the Diacylglycerol Kinase (DGK) pathway, which plays a crucial role in cell signaling by regulating the levels of the second messenger diacylglycerol (DAG) and phosphatidic acid (PA).



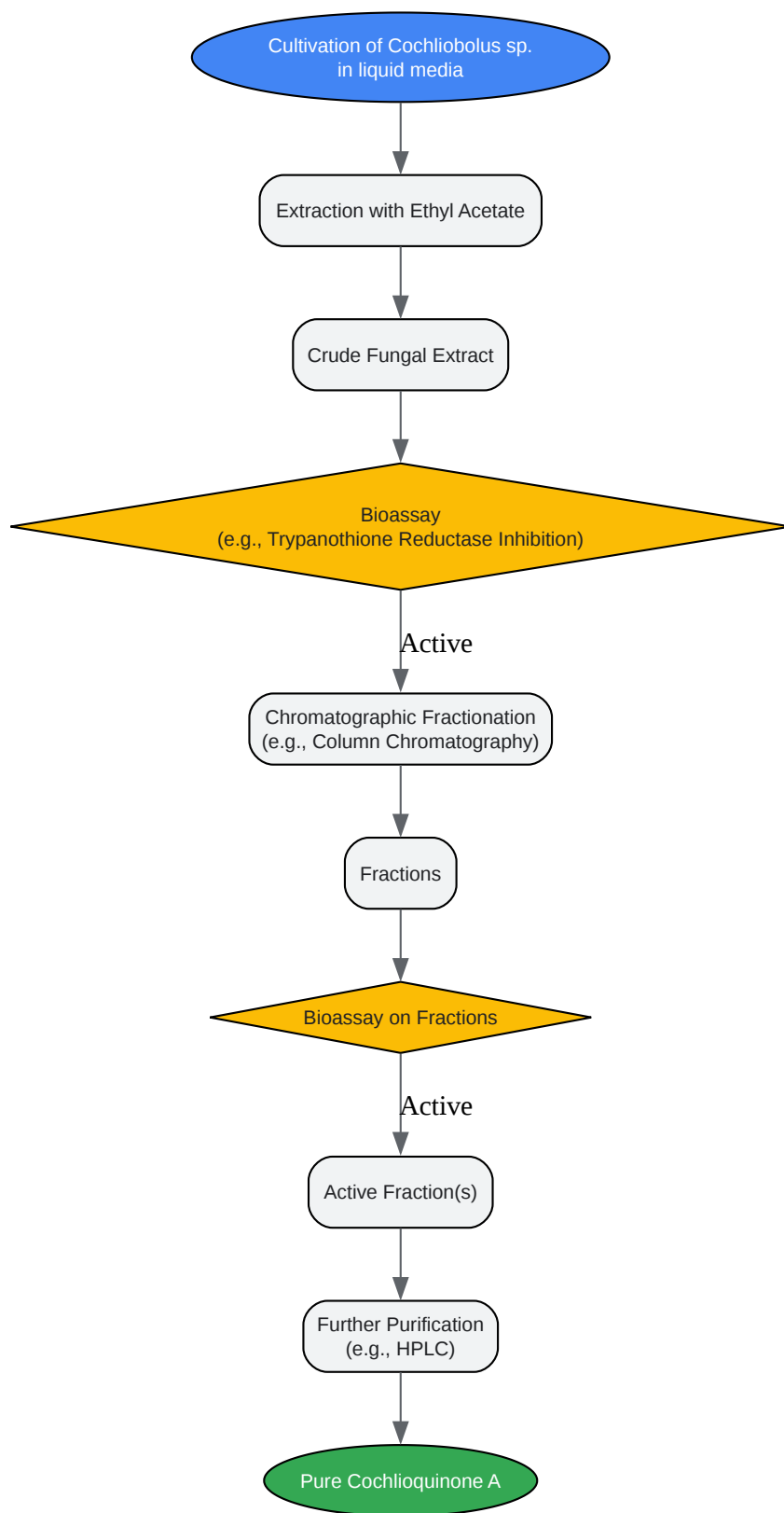
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Cochlioquinone A inhibits DGK, leading to DAG accumulation and PKC activation.

Experimental Protocols

Isolation of Cochlioquinone A from Cochliobolus sp.

The following is a generalized workflow for the isolation of **Cochlioquinone A** from the endophytic fungus *Cochliobolus* sp., as guided by bioassay-driven fractionation.



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Bioassay-guided isolation workflow for **Cochlioquinone A**.

Methodology:

- **Cultivation:** The endophytic fungus *Cochliobolus* sp. is cultured in a suitable liquid medium to promote the production of secondary metabolites.
- **Extraction:** The culture broth is extracted with an organic solvent, typically ethyl acetate, to obtain a crude extract containing a mixture of fungal metabolites.
- **Initial Bioassay:** The crude extract is tested for biological activity using a relevant bioassay, such as inhibition of the enzyme trypanothione reductase, to confirm the presence of active compounds.
- **Fractionation:** The active crude extract is subjected to chromatographic techniques (e.g., vacuum liquid chromatography, column chromatography over silica gel or Sephadex) to separate the components into fractions of decreasing complexity.
- **Bioassay of Fractions:** Each fraction is tested in the bioassay to identify the fraction(s) containing the active compound(s).
- **Purification:** The active fraction(s) are further purified using more advanced chromatographic methods, such as High-Performance Liquid Chromatography (HPLC), to isolate the pure **Cochlioquinone A**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including NMR (^1H , ^{13}C , HSQC) and mass spectrometry.

Spectral Data

Detailed spectral data is crucial for the unambiguous identification of **Cochlioquinone A**.

- **^1H -NMR and HSQC:** Spectral data for **Cochlioquinone A** has been published and can be used for structural confirmation.[\[10\]](#)
- **Mass Spectrometry:** High-resolution mass spectrometry is used to determine the exact mass and molecular formula of the compound.[\[1\]](#)[\[4\]](#)

Safety and Handling

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **Cochlioquinone A** is not readily available in the provided search results, standard laboratory safety precautions should be observed when handling this compound. These include:

- Working in a well-ventilated area or fume hood.
- Wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoiding inhalation of dust or aerosols.
- Preventing contact with skin and eyes.
- Storing the compound in a tightly sealed container in a cool, dry place.

Conclusion

Cochlioquinone A (CAS 32450-25-2) is a biologically active natural product with a well-defined chemical structure and a growing body of research elucidating its mechanisms of action. Its ability to inhibit key enzymes like DGK and antagonize the CCR5 receptor makes it a valuable tool for research in cell signaling, infectious diseases, and oncology. Further investigation into its structure-activity relationships and biosynthetic pathways will likely open new avenues for its application in drug discovery and as a lead compound for the development of novel therapeutic agents.

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